

# An In-depth Technical Guide to 5-Hydroxymethyluracil-d3: Chemical Properties and Stability

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## Compound of Interest

Compound Name: 5-Hydroxymethyluracil-d3

Cat. No.: B3044159

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This technical guide provides a comprehensive overview of the chemical properties and stability of **5-Hydroxymethyluracil-d3** (5-hmU-d3), a critical tool in the study of DNA damage, repair, and epigenetics. This document is intended to serve as a valuable resource for researchers utilizing this isotopically labeled compound in their experimental workflows.

## Introduction to 5-Hydroxymethyluracil and its Deuterated Analog

5-Hydroxymethyluracil (5-hmU) is a modified pyrimidine base that can arise in DNA through the oxidation of thymine by reactive oxygen species (ROS) or the enzymatic action of Ten-Eleven Translocation (TET) proteins.<sup>[1][2]</sup> It can also be formed via the deamination of 5-hydroxymethylcytosine (5-hmC).<sup>[1]</sup> The presence of 5-hmU in DNA is significant as it can be a marker of oxidative stress and is also considered a potential epigenetic mark.<sup>[1][3]</sup>

**5-Hydroxymethyluracil-d3** is the deuterium-labeled version of 5-hmU. It is primarily used as an internal standard in quantitative mass spectrometry-based analyses, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to accurately measure the levels of endogenous 5-hmU in biological samples.<sup>[4]</sup> The known mass difference allows for precise differentiation and quantification.

## Chemical and Physical Properties

While specific experimental data for **5-Hydroxymethyluracil-d3** is not extensively published, its chemical and physical properties are expected to be very similar to its non-deuterated counterpart. The primary difference will be its molecular weight.

Table 1: Chemical and Physical Properties of 5-Hydroxymethyluracil and **5-Hydroxymethyluracil-d3**

Property	5-Hydroxymethyluracil	5-Hydroxymethyluracil-d3
CAS Number	4433-40-3	352438-73-4
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> [5][6][7][8]	C <sub>5</sub> H <sub>3</sub> D <sub>3</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	142.11 g/mol [5][6][7][8]	Approx. 145.13 g/mol (Calculated)
Appearance	White to cream or grey solid powder[5]	Solid[3]
Melting Point	>300 °C [7][9]	Not available (expected to be similar to non-deuterated form)
Boiling Point	Not available	Not available
Solubility	Soluble in water (50 g/L at 20°C), DMSO, dimethyl formamide, 100% ethanol[9]	Not available (expected to be soluble in similar solvents)
Purity	Typically >97%	Varies by supplier

## Stability and Storage

**Stability:** 5-Hydroxymethyluracil is stable under normal laboratory conditions.[6] Deuterated compounds generally exhibit similar stability to their non-labeled counterparts. To ensure the integrity of **5-Hydroxymethyluracil-d3**, it should be protected from strong oxidizing agents.[6]

**Storage:** For long-term storage, **5-Hydroxymethyluracil-d3** should be kept in a tightly sealed container in a dry and well-ventilated place.[6] It is recommended to store the solid powder at

-20°C for up to 3 years. In solvent, it should be stored at -80°C for up to 6 months.

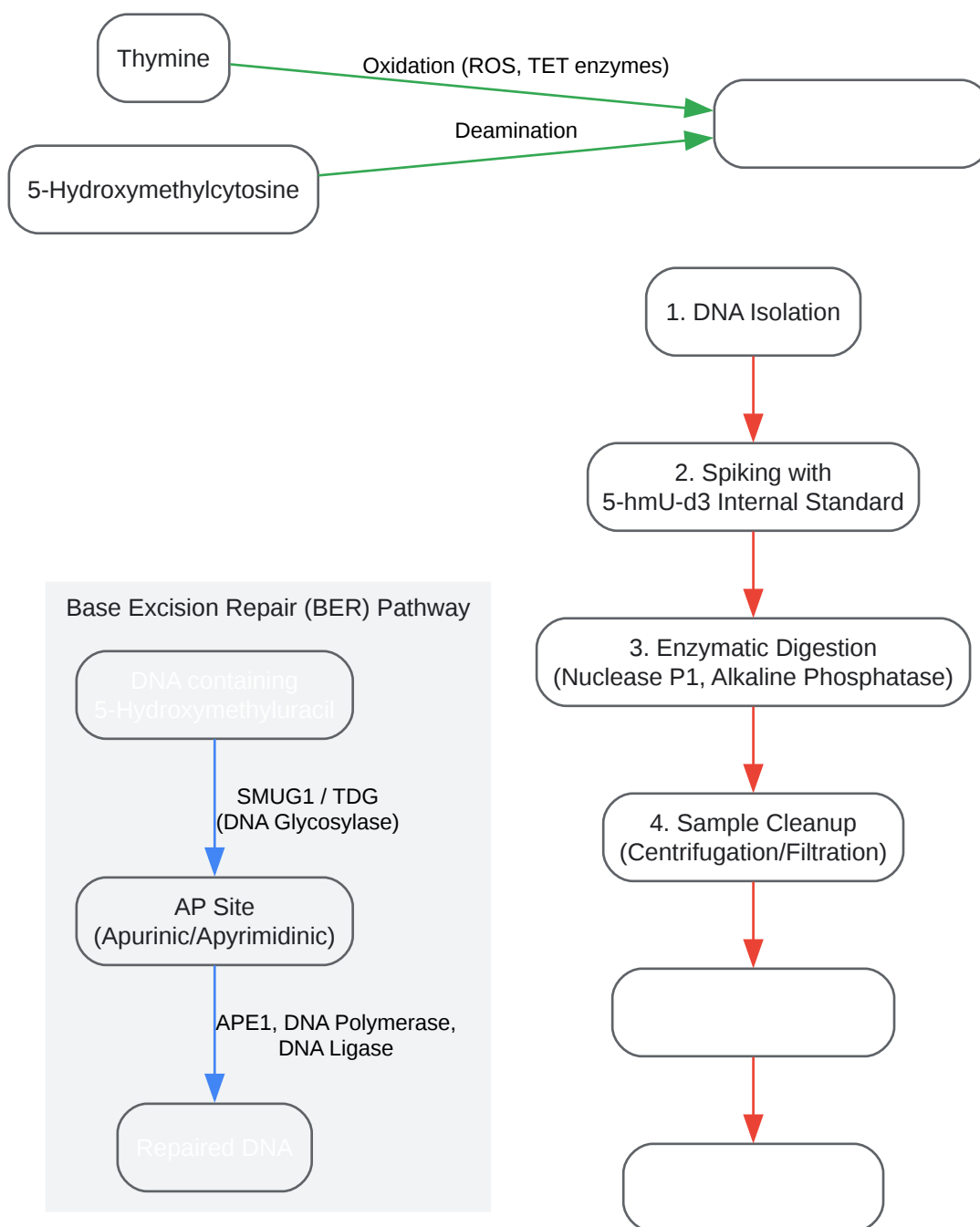
## Biological Pathways and Mechanisms

5-Hydroxymethyluracil is involved in several key biological processes related to DNA modification and repair.

### Formation of 5-Hydroxymethyluracil in DNA

There are two primary pathways for the formation of 5-hmU in DNA:

- **Oxidation of Thymine:** Thymine residues in DNA can be oxidized to form 5-hmU. This can be a result of attack by reactive oxygen species (ROS) or through the enzymatic activity of TET dioxygenases.<sup>[1]</sup>
- **Deamination of 5-Hydroxymethylcytosine:** 5-Hydroxymethylcytosine (5-hmC), an oxidative product of 5-methylcytosine (5-mC), can undergo deamination to form a 5-hmU:G mismatch in the DNA.<sup>[1]</sup>



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